

The Physicochemical Characterization of 2-(Chloromethyl)allyl-trimethylsilane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-(Chloromethyl)allyl-trimethylsilane

CAS No.: 18388-03-9

Cat. No.: B095313

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Introduction: The Synthetic Versatility of a Bifunctional Reagent

2-(Chloromethyl)allyl-trimethylsilane is a versatile bifunctional organosilane reagent that has garnered significant interest in organic synthesis. Its structure uniquely combines the reactivity of an allyl silane with that of an alkyl chloride, making it a valuable building block for the introduction of functionalized allyl groups in complex molecule synthesis. This guide provides an in-depth analysis of a critical physicochemical property of this compound: its boiling point. Understanding this property is paramount for its purification, handling, and application in various synthetic protocols. The accurate determination and application of boiling point data are fundamental to ensuring the purity of the reagent, which in turn is critical for achieving desired reaction outcomes and ensuring the reproducibility of synthetic methods.

Physicochemical Properties: Focus on Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For a pure compound, the boiling point is a characteristic physical constant that can be used as an indicator of its purity.

Reported Boiling Point Data

The boiling point of **2-(Chloromethyl)allyl-trimethylsilane** has been experimentally determined and is reported in the literature. A key source for this information is chemical supplier data, which is often based on their own internal quality control analysis.

Parameter	Value	Pressure	Source
Boiling Point	162-163 °C	768 mmHg	Sigma-Aldrich[1][2]

This reported value at a pressure of 768 mmHg is essentially the normal boiling point, as it is very close to the standard atmospheric pressure of 760 mmHg. This data is crucial for chemists planning distillations to purify the compound after synthesis or before use in a sensitive reaction.

The Underlying Principles: Factors Influencing the Boiling Point of Organosilanes

The boiling point of an organosilane like **2-(Chloromethyl)allyl-trimethylsilane** is influenced by several molecular factors:

- Molecular Weight:** Generally, as the molecular weight of a compound increases, the boiling point also increases due to stronger van der Waals forces. With a molecular weight of 162.73 g/mol, **2-(Chloromethyl)allyl-trimethylsilane** has a moderately high boiling point for a molecule of its size.
- Intermolecular Forces:** The primary intermolecular forces at play in this molecule are London dispersion forces. The presence of the chlorine atom introduces a dipole moment, leading to dipole-dipole interactions, which are stronger than dispersion forces alone and contribute to

a higher boiling point than its non-chlorinated analog, allyltrimethylsilane (boiling point 84-88 °C)[3].

- **Molecular Shape:** The branching in the molecule can affect the surface area available for intermolecular interactions. While the trimethylsilyl group is somewhat bulky, the overall linear nature of the carbon chain allows for efficient packing and significant intermolecular contact.

Experimental Determination of Boiling Point: A Protocol

The boiling point of a liquid can be determined experimentally using several methods. The most common and accurate method for a compound like **2-(Chloromethyl)allyl-trimethylsilane** is distillation.

Simple Distillation Protocol

- **Apparatus Setup:** Assemble a simple distillation apparatus as depicted in the diagram below. This includes a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Ensure all glass joints are properly sealed.
- **Sample Preparation:** Place a small volume of **2-(Chloromethyl)allyl-trimethylsilane** and a boiling chip into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Observe the temperature at which the liquid begins to boil and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point. The temperature should remain constant throughout the distillation of the pure liquid.
- **Pressure Correction:** If the atmospheric pressure is significantly different from 760 mmHg, a pressure correction may be necessary to determine the normal boiling point.

Diagram of a simple distillation apparatus for boiling point determination.

Applications in Synthesis: The Importance of a Defined Boiling Point

The knowledge of the precise boiling point of **2-(Chloromethyl)allyl-trimethylsilane** is critical for its practical application in organic synthesis. For instance, in the Hosomi-Sakurai reaction, which involves the Lewis acid-promoted allylation of electrophiles, the purity of the allyltrimethylsilane reagent is paramount for achieving high yields and selectivities.^{[4][5]} Distillation, guided by the boiling point, is the primary method for ensuring this purity.

Furthermore, in multi-step syntheses, the removal of this reagent or byproducts derived from it often relies on distillation. An accurate boiling point allows for the efficient separation of materials, preventing contamination of subsequent reaction steps.

Conclusion

The boiling point of **2-(Chloromethyl)allyl-trimethylsilane**, reported as 162-163 °C at 768 mmHg, is a fundamental physicochemical property that underpins its purification and effective use in organic synthesis.^{[1][2]} An understanding of the molecular factors influencing this property, coupled with robust experimental procedures for its determination, provides researchers with the necessary tools to confidently handle and apply this versatile reagent in the development of novel chemical entities.

References

- Organic Chemistry Portal. Hosomi-Sakurai Reaction. [\[Link\]](#)^[4]
- Wikipedia. Allyltrimethylsilane. [\[Link\]](#)^[3]
- Wikipedia. Sakurai reaction. [\[Link\]](#)^[5]

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- [3. Allyltrimethylsilane - Wikipedia \[en.wikipedia.org\]](#)
- [4. Hosomi-Sakurai Reaction \[organic-chemistry.org\]](#)
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